

Application Notes and Protocols: Preparation of 7-bromoindirubin-3'-oxime Stock Solution

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Compound of Interest

Compound Name: 7BIO

Cat. No.: B1662384

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Introduction

7-bromoindirubin-3'-oxime (**7BIO**) is a synthetic derivative of indirubin, a natural compound with a history of use in traditional medicine. **7BIO** has garnered significant interest in the scientific community for its biological activities, including the induction of caspase-independent cell death and inhibition of various kinases such as cyclin-dependent kinases (CDKs) and glycogen synthase kinase-3 β (GSK3 β)[1]. Its potential as a therapeutic agent in oncology and neurodegenerative diseases necessitates standardized laboratory protocols for its use.[1] This document provides a detailed methodology for the preparation of a stock solution of 7-bromoindirubin-3'-oxime, crucial for ensuring reproducibility and accuracy in experimental settings.

Chemical Properties and Data

A summary of the key quantitative data for 7-bromoindirubin-3'-oxime is presented in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C ₁₆ H ₁₀ BrN ₃ O ₂	[2]
Molecular Weight	356.2 g/mol	[2]
Appearance	Solid	[2]
Solubility	Soluble in Dimethyl Sulfoxide (DMSO) and Ethanol	[2]
Purity	≥99%	[2]
CAS Number	916440-85-2	[2]

Experimental Protocol: Stock Solution Preparation

This protocol outlines the steps to prepare a 10 mM stock solution of 7-bromoindirubin-3'-oxime in DMSO. This concentration is a common starting point for many in vitro kinase assays and cell-based experiments.

Materials and Equipment:

- 7-bromoindirubin-3'-oxime powder
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Microcentrifuge tubes or amber glass vials
- Analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips
- Personal Protective Equipment (PPE): laboratory coat, safety glasses, and gloves

Procedure:

- Determine the required mass of 7-bromoindirubin-3'-oxime:

- To prepare a 10 mM stock solution, the required mass can be calculated using the following formula:
 - $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
- For example, to prepare 1 mL (0.001 L) of a 10 mM (0.01 M) stock solution:
 - $\text{Mass (mg)} = 0.01 \text{ mol/L} \times 0.001 \text{ L} \times 356.2 \text{ g/mol} \times 1000 \text{ mg/g} = 3.562 \text{ mg}$
- Weighing the Compound:
 - Tare a clean, dry microcentrifuge tube or vial on an analytical balance.
 - Carefully weigh out the calculated mass of 7-bromoindirubin-3'-oxime powder and record the exact weight.
- Dissolving the Compound:
 - Add the appropriate volume of anhydrous DMSO to the tube containing the powder. For the example above, add 1 mL of DMSO.
 - Cap the tube securely and vortex the solution for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution to ensure that all the solid has completely dissolved. If necessary, gentle warming (not exceeding 37°C) or brief sonication can be used to aid dissolution.
- Storage and Handling:
 - Once dissolved, the stock solution should be aliquoted into smaller, single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the compound.
 - Store the aliquots in tightly sealed tubes or vials at -20°C for long-term storage. For short-term storage (up to a few days), 4°C may be acceptable, but -20°C is recommended to maintain stability.

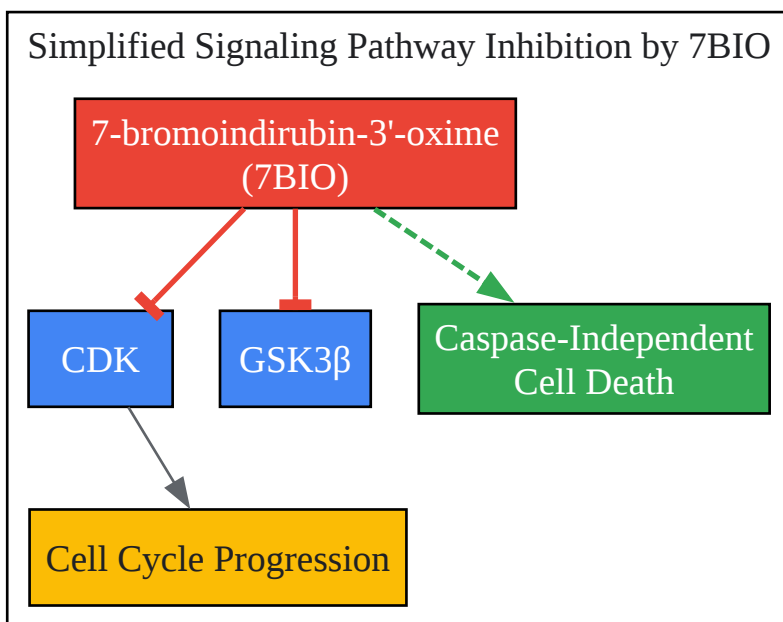
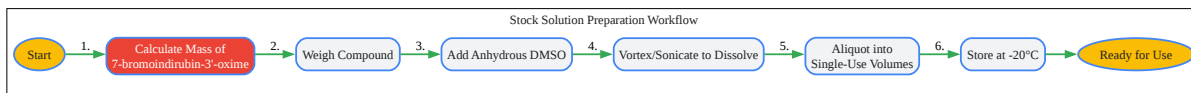
- When ready to use, thaw an aliquot at room temperature and gently vortex before making further dilutions in the appropriate experimental buffer or cell culture medium.

Safety Precautions:

- Always handle 7-bromoindirubin-3'-oxime in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE, including a lab coat, safety glasses, and gloves, to avoid skin and eye contact.
- Consult the material safety data sheet (MSDS) for detailed safety information. In the absence of a specific MSDS, treat the compound with the standard precautions for handling potentially hazardous chemicals.

Visualizations

Experimental Workflow for Stock Solution Preparation:



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References

- 1. researchgate.net [researchgate.net]
- 2. assayquant.com [assayquant.com]
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